

# A Comprehensive Technical Guide to 4-Cyano-3-fluorophenyl 4-heptylbenzoate

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## Compound of Interest

Compound Name: 4-Cyano-3-fluorophenyl 4-heptylbenzoate

Cat. No.: B1602211

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the chemical and physical properties, synthesis, applications, and safety considerations for **4-Cyano-3-fluorophenyl 4-heptylbenzoate**, a key intermediate in the fields of materials science and organic synthesis.

## Section 1: Chemical Identity and Identifiers

**4-Cyano-3-fluorophenyl 4-heptylbenzoate** is an organic compound characterized by a fluorinated cyanophenyl group ester-linked to a heptylbenzoate moiety. This unique structure imparts properties that are valuable in the synthesis of liquid crystals and other advanced materials.

Identifier	Value	Source
CAS Number	86776-54-7	[1][2]
IUPAC Name	4-Cyano-3-fluorophenyl 4-heptylbenzoate	Inferred from related compounds
Synonym	4-Heptylbenzoic acid-(4-cyano-3-fluorophenylester)	[1]
Chemical Formula	C <sub>21</sub> H <sub>22</sub> FNO <sub>2</sub>	[1]
Molecular Weight	339.41 g/mol	[1]
Canonical SMILES	<chem>CCCCCCCC1=CC=C(C=C1)C(=O)OC2=CC(=C(C=C2)C#N)F</chem>	Inferred from propyl analogue[3]

## Section 2: Physicochemical Properties

The physical and chemical characteristics of **4-Cyano-3-fluorophenyl 4-heptylbenzoate** are crucial for its handling, application, and the design of synthetic routes. While specific experimental data for this exact compound is limited, the properties of closely related analogues provide valuable insights.

Property	Value	Notes
Physical State	Liquid	[1]
Purity	>95%	Typical purity from commercial suppliers.[1]
Melting Point	Not available	The ethyl and propyl analogues have melting points of 77-81°C and 71°C, respectively.[4][5] The longer heptyl chain in the present compound likely results in a lower melting point.
Solubility	Soluble in many organic solvents	Expected based on its molecular structure.

## Section 3: Synthesis and Characterization

The synthesis of **4-Cyano-3-fluorophenyl 4-heptylbenzoate** typically involves the esterification of 4-heptylbenzoic acid with 4-cyano-3-fluorophenol. This reaction is a standard method for forming aryl esters and can be achieved under various conditions.

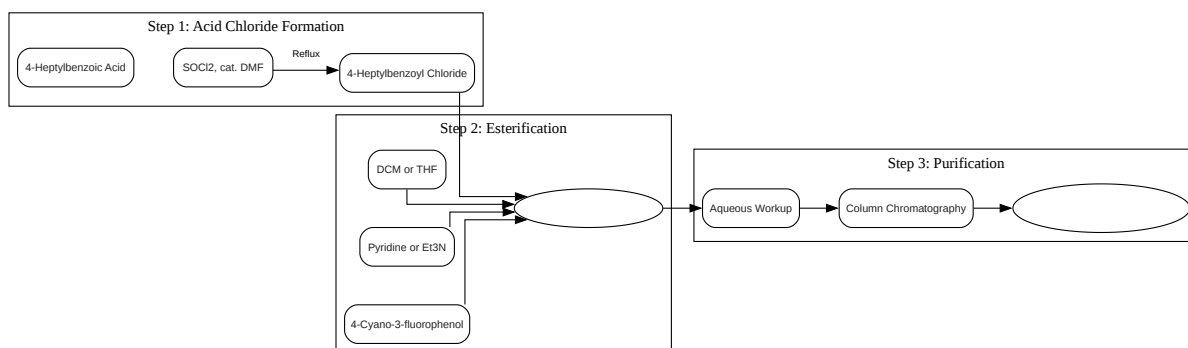
### Representative Synthesis Protocol

This protocol is based on general esterification procedures and the synthesis of similar compounds.

- Preparation of 4-Heptylbenzoyl Chloride:
  - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 4-heptylbenzoic acid in an excess of thionyl chloride (SOCl<sub>2</sub>).
  - Add a catalytic amount of N,N-dimethylformamide (DMF).
  - Heat the reaction mixture to reflux and maintain for 2-3 hours, or until the evolution of gas ceases.

- Remove the excess thionyl chloride under reduced pressure to obtain crude 4-heptylbenzoyl chloride, which can be used in the next step without further purification.
- Esterification:
  - Dissolve 4-cyano-3-fluorophenol and a stoichiometric amount of a non-nucleophilic base, such as triethylamine or pyridine, in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran) in a separate flask under an inert atmosphere (e.g., nitrogen or argon).
  - Cool the solution in an ice bath.
  - Slowly add the freshly prepared 4-heptylbenzoyl chloride to the cooled solution with vigorous stirring.
  - Allow the reaction mixture to warm to room temperature and stir for several hours or overnight.
  - Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up and Purification:
  - Upon completion, quench the reaction with water.
  - Separate the organic layer and wash it sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **4-Cyano-3-fluorophenyl 4-heptylbenzoate**.

## Synthesis Workflow Diagram



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Caption: Synthesis workflow for **4-Cyano-3-fluorophenyl 4-heptylbenzoate**.

## Characterization

The structure and purity of the synthesized compound can be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: Expected to show characteristic signals for the aromatic protons, the methylene protons of the heptyl chain, and the terminal methyl group. The fluorine atom will cause splitting of the adjacent aromatic proton signals.
  - <sup>13</sup>C NMR: Will display distinct resonances for the carbonyl carbon, the nitrile carbon, the aromatic carbons (with C-F coupling), and the carbons of the heptyl chain.

- $^{19}\text{F}$  NMR: A singlet is expected for the single fluorine atom.
- Infrared (IR) Spectroscopy: Key absorption bands are anticipated for the nitrile ( $\text{C}\equiv\text{N}$ ) stretch (around  $2230\text{ cm}^{-1}$ ), the ester carbonyl ( $\text{C}=\text{O}$ ) stretch (around  $1735\text{ cm}^{-1}$ ), and C-F bond vibrations.
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound ( $m/z = 339.41$ ).

## Section 4: Applications in Research and Development

The primary application of **4-Cyano-3-fluorophenyl 4-heptylbenzoate** and its analogues is in the formulation of liquid crystal displays (LCDs).[6][7] The rod-like molecular shape, the presence of polar groups (cyano and fluoro), and the flexible alkyl chain are all features that promote the formation of nematic liquid crystal phases.[6]

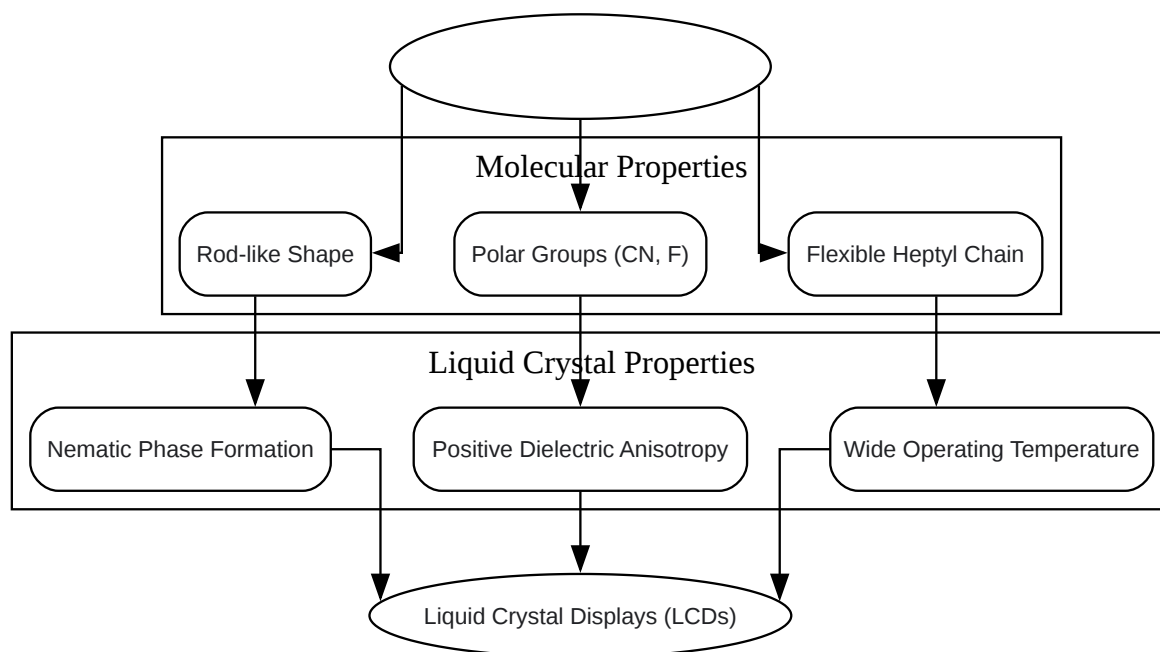
### Role in Liquid Crystal Mixtures

- Nematic Phase Stabilization: The rigid core and polar end-groups of this molecule contribute to the intermolecular forces that lead to the parallel alignment of molecules characteristic of the nematic phase.[6]
- Dielectric Anisotropy: The strong dipole moment of the cyano group results in a large positive dielectric anisotropy, which is essential for the switching of liquid crystals in an electric field.
- Broadening Operating Temperature Range: It can be used as a component in eutectic mixtures of liquid crystals to extend the temperature range over which the nematic phase is stable.[6]

### Potential in Other Areas

The unique combination of a fluorinated aromatic ring and a cyano group also makes this compound a valuable building block in medicinal chemistry and drug development. Fluorine substitution can enhance metabolic stability, binding affinity, and bioavailability of drug candidates. The cyano group can act as a key pharmacophore or be chemically transformed into other functional groups.

## Logical Relationship Diagram for Liquid Crystal Application



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Caption: Key molecular features and their contribution to liquid crystal applications.

## Section 5: Safety and Handling

While a specific Safety Data Sheet (SDS) for **4-Cyano-3-fluorophenyl 4-heptylbenzoate** is not readily available, the safety profile of the closely related propyl analogue provides essential guidance.<sup>[3]</sup>

### GHS Hazard Classification (based on 4-Cyano-3-fluorophenyl 4-propylbenzoate)

- Pictograms:
- Signal Word: Warning

- Hazard Statements:
  - H302: Harmful if swallowed.[3]
  - H312: Harmful in contact with skin.[3]
  - H332: Harmful if inhaled.[3]
  - H315: Causes skin irritation.[3]
  - H319: Causes serious eye irritation.[3]

## Precautionary Statements and Handling

- Prevention:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[8]
  - P264: Wash skin thoroughly after handling.[8]
  - P270: Do not eat, drink or smoke when using this product.[8]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[8]
- Response:
  - IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
  - IF ON SKIN: Wash with plenty of soap and water.
  - IF INHALED: Remove person to fresh air and keep comfortable for breathing.
  - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Storage: Store in a well-ventilated place. Keep container tightly closed.
- Disposal: Dispose of contents/container to an approved waste disposal plant.



It is imperative to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

## References

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